

Mebanazine stability storage conditions

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Compound Focus: Mebanazine

CAS No.: 65-64-5

Cat. No.: S583082

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Mebanazine Basic Data

The table below summarizes the known chemical and physical properties of **Mebanazine**.

Property	Details
CAS Number	65-64-5 [1] [2] [3]
Molecular Formula	C ₈ H ₁₂ N ₂ [1] [2] [3]
Molecular Weight	136.19 g/mol [1] [2]
Melting Point	169-170 °C [2] [4]
pKa (Predicted)	7.06 ± 0.70 [2] [4]
Description	A potent, non-selective, irreversible monoamine oxidase (MAO) inhibitor of the hydrazine class. It was previously investigated as an antidepressant but withdrawn due to hepatotoxicity [5] [3].

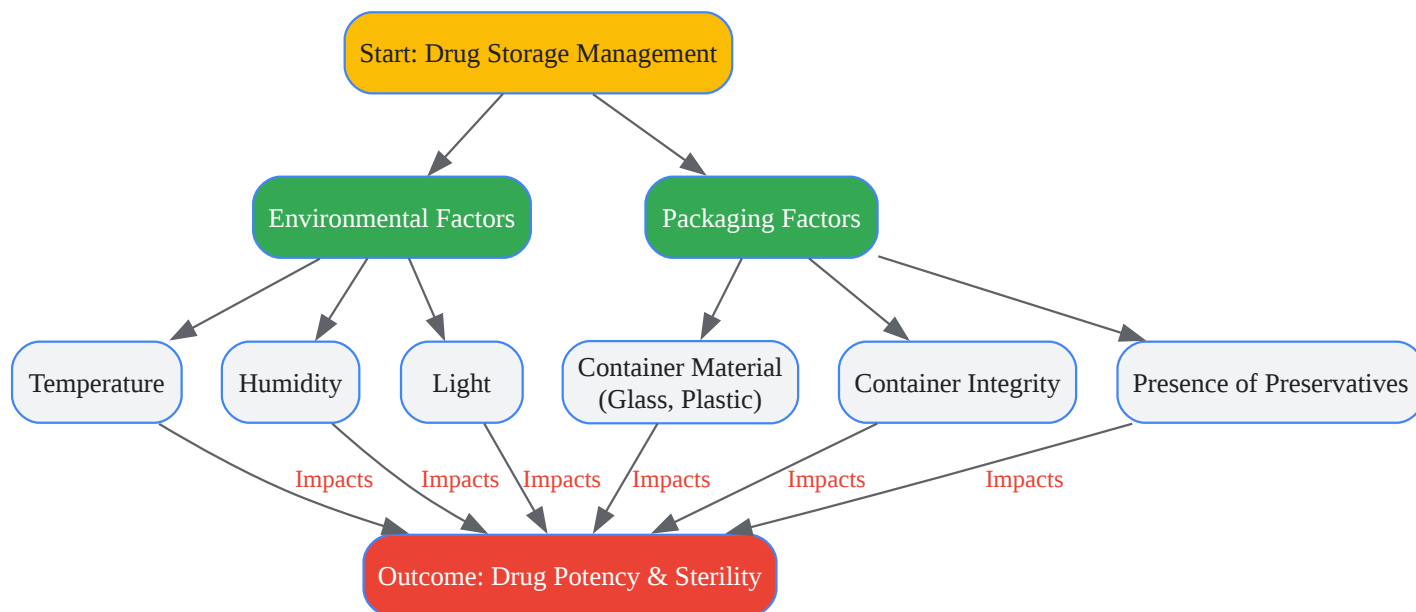
Handling, Safety, and Storage Guidelines

Due to the lack of specific storage data for **Mebanazine**, the following recommendations are based on general laboratory practices for stable, hazardous compounds and its known properties.

Aspect	Guidance
Recommended Storage	Store at room temperature in a cool, dry place. Protect from light and moisture [6].
Stability Considerations	As a solid, Mebanazine is likely stable at standard lab temperatures. Its hydrazine structure suggests sensitivity to oxidation; stability is best maintained in original packaging with desiccants [6].
Hazard Information	Classified as Hazard Class 6.1(b) (toxic substance). Packing Group III. Harmful if swallowed (H302) [2].
Safety Precautions	Wash hands and skin thoroughly after handling (P264). Do not eat, drink, or smoke when using this product (P270). If swallowed, call a poison center or doctor/physician if you feel unwell (P301+P312) [2].

General Principles of Drug Stability

For your experimental planning, the following general principles are critical. A visual summary of the workflow for maintaining drug stability is provided below.



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- **Shelf Life Definition:** Drug shelf life is the period during which potency remains $\geq 90\%$ of the initial potency when stored under optimal, manufacturer-defined conditions [6].
- **Critical Stability Factors:** Key factors that can degrade drugs include **temperature** (extremes of heat or cold), **humidity**, exposure to **light**, and the **integrity of the packaging**. These factors can cause chemical degradation or physical damage to the product [6].
- **Storage Solutions:** For sensitive compounds, use **air-tight, waterproof containers** stored in **cool, dark places**. Consider adding **desiccants** to control humidity. Never remove the product information leaflet from the packaging [6].

Troubleshooting FAQs

Q1: What should I do if the Mebanazine sample is exposed to high humidity or temperatures? If exposed to non-ideal conditions, the stability and sterility of the sample cannot be guaranteed. It is recommended to **replace the stock** [6]. For critical experiments, obtaining a fresh sample is the safest course of action.

Q2: Are there any stability-indicating experimental protocols for Mebanazine? While no standard stability-indicating assays are published for **Mebanazine**, you can adapt general principles. The in vivo

studies referenced used intraperitoneal injection in mature female rats, with doses ranging from 1-90 mg/kg, to investigate pharmacological effects on blood glucose [1] [2]. For stability testing, you could use **High-Performance Liquid Chromatography (HPLC)** to monitor the concentration of the parent compound and the appearance of degradation products over time under stress conditions, similar to methodologies used for other drugs [6].

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